

## Chemical and Physical Properties of Bisandrographolide A

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## Compound Focus: Bisandrographolide A

CAS No.: 160498-00-0

Cat. No.: S1540882

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**Bisandrographolide A** is a diterpenoid lactone compound isolated from the medicinal plant *Andrographis paniculata* [1] [2]. The table below summarizes its core chemical characteristics:

Property	Specification
CAS Number	160498-00-0 [2] [3] [4]
Molecular Formula	C <sub>40</sub> H <sub>56</sub> O <sub>8</sub> [1] [2] [3]
Molecular Weight	664.4 g/mol (GtoPdb) / 664.868 g/mol (Chemsr) [1] [3]
Hydrogen Bond Donors	4 [1]
Hydrogen Bond Acceptors	8 [1]
Topological Polar Surface Area	133.52 Å <sup>2</sup> [1]
XLogP	7.26 [1]
Lipinski's Rule of Five	1 violation [1]
Boiling Point	832.6±65.0 °C at 760 mmHg [3]
Flash Point	252.3±27.8 °C [3]
Density	1.2±0.1 g/cm <sup>3</sup> [3]
Vapor Pressure	0.0±0.6 mmHg at 25°C [3]

Property	Specification
Index of Refraction	1.596 [3]

The compound is typically obtained as a powder with a purity of  $\geq 98\%$  and is soluble in various organic solvents including DMSO, chloroform, dichloromethane, ethyl acetate, and acetone [2] [4].

## Biological Activities and Mechanisms of Action

### Primary Molecular Targets and EC<sub>50</sub> Values

**Bisandrographolide A** has been identified as a potent and selective activator of the TRPV4 ion channel:

Target/Activity	Result	Experimental System
TRPV4 Channel Activation	EC <sub>50</sub> = 790-950 nM [2] [3]	Calcium-imaging assay in HEK293T cells overexpressing TRPV4 [2]
TRPV4 Channel Activation	Activates in cell-free outside-out patches [2]	Membrane-delimited mechanism [2]
TRPV1, TRPV2, TRPV3	No activation or blockade [2]	Specificity screening [2]
Andrographolide	Unable to activate or block TRPV4 [2]	Specificity control [2]
CD81 Binding	Binds to and suppresses its function [3]	Immunological studies
Anti-inflammatory Activity	Reported activity [3]	Traditional medicine observations
Immunostimulant Activity	Reported activity [3]	Traditional medicine observations

Target/Activity	Result	Experimental System
Antihypertensive Activity	Reported activity [3]	Traditional medicine observations

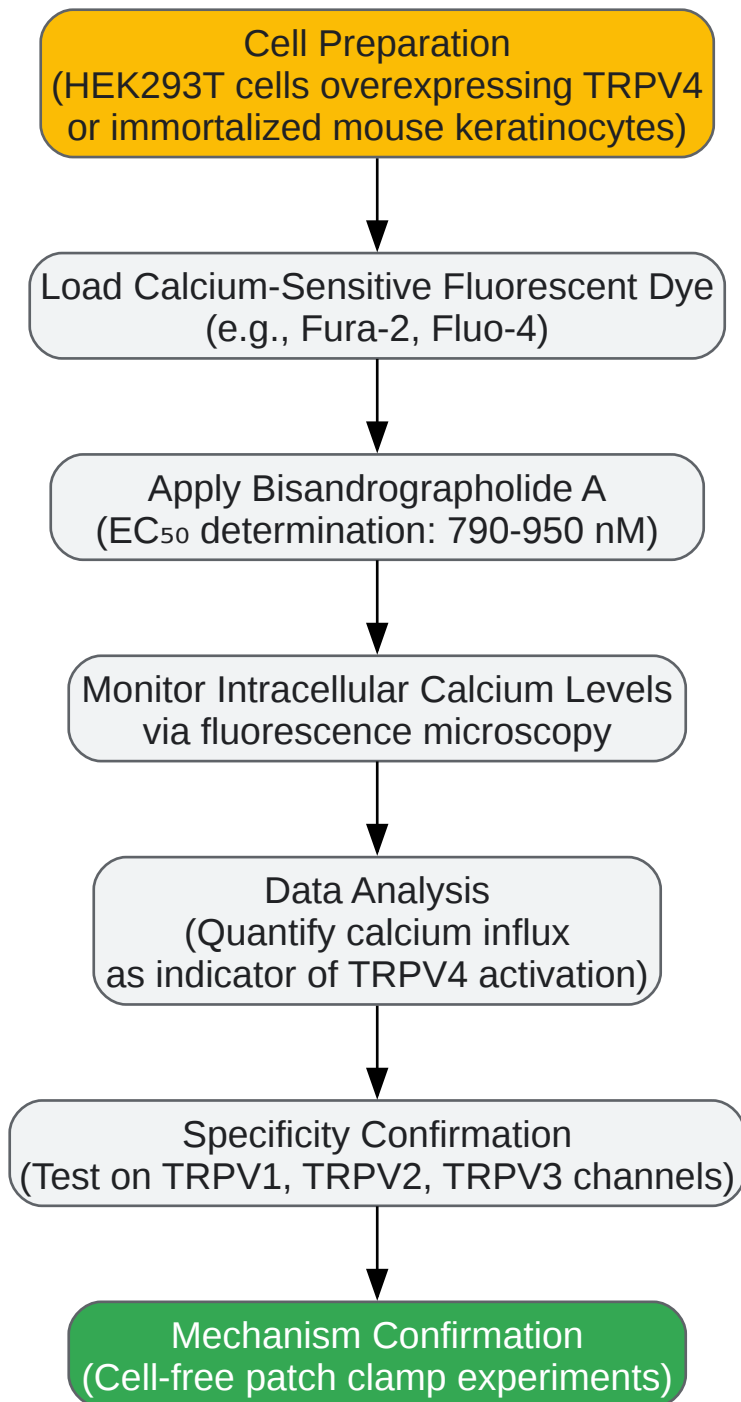
## Key Experimental Finding

The discovery that **Bisandrographolide A** activates TRPV4 channels emerged from a screen of 50 Chinese herbal plant extracts using calcium-imaging assays to identify compounds active on TRPV3 and TRPV4 channels [2]. The extract from *Andrographis paniculata* was fractionated to identify **Bisandrographolide A** as the active compound [2].

## Experimental Protocols and Methodologies

### TRPV4 Channel Activation Assay (Calcium Imaging)

This workflow outlines the key method used to discover **Bisandrographolide A**'s activity:



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## Electrophysiology Confirmation

To confirm direct channel activation rather than indirect mechanisms, researchers performed **cell-free outside-out patch clamp experiments** on HEK293T cells overexpressing TRPV4 cDNA. This

demonstrated that **Bisandrographolide A** can activate TRPV4 channels in a membrane-delimited manner without requiring cytoplasmic second messengers [2].

## Compound Handling and Storage

Parameter	Recommendation
Stock Solution Preparation	Dissolve in DMSO to 10-100 mM concentration [2] [4]
Short-term Storage	Store stock solutions at -20°C for up to 2 weeks [2]
Long-term Storage	Desiccate powder at -20°C; stable for up to 24 months [2] [4]
Handling Note	Gently shake vial if compound adheres to cap during shipping [2] [4]

## Potential Therapeutic Applications

Based on its biological activities, **Bisandrographolide A** may contribute to several therapeutic effects:

- **TRPV4-Mediated Therapies:** Given TRPV4's involvement in osmoregulation, mechanical sensing, and pain pathways, **Bisandrographolide A** could be investigated for conditions involving these mechanisms [2].
- **Traditional Medicine Validation:** The TRPV4 activation may explain some traditional uses of *Andrographis paniculata* extracts in traditional medicine, providing a molecular mechanism for observed physiological effects [2].
- **Immunomodulation:** The reported immunostimulant and anti-inflammatory activities combined with CD81 suppression suggest potential immunomodulatory applications [3].

## Research Gaps and Future Directions

While the TRPV4 activation is well-established at the molecular level, several research areas remain unexplored:

- **In vivo efficacy and pharmacokinetics** in animal models
- **Detailed structure-activity relationship** studies to optimize potency and selectivity
- **Therapeutic window and safety profile** evaluation
- **Potential combination therapies** with other active compounds

## References

1. | Ligand page | IUPHAR/BPS Guide to... bisandrographolide [guidetopharmacology.org]
2. | CAS:160498-00-0 | Manufacturer ChemFaces Bisandrographolide A [chemfaces.com]
3. | CAS#:160498-00-0 | Chemsrvc Bisandrographolide A [chemsrc.com]
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